

Chemical and Pharmacological Profile of Cymarin

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Compound Focus: Cymarin

CAS No.: 508-77-0

Cat. No.: S564717

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The table below summarizes the core technical data for **cymarin**, which is consistently characterized in the literature as a cardiac glycoside [1] [2] [3].

Property	Description
IUPAC Name	(1R,3aS,3bR,5aS,7S,9aS,9bS,11aR)-3a,5a-dihydroxy-7-[[[(2R,4S,5R,6R)-5-hydroxy-4-methoxy-6-methyloxan-2-yl]oxy]-11a-methyl-1-(5-oxo-2,5-dihydrofuran-3-yl)-hexadecahydro-1H-cyclopenta[a]phenanthrene-9a-carbaldehyde [2]
CAS Number	508-77-0 [1]
Molecular Formula	C30H44O9 [1]
Molecular Weight	548.66 g/mol [1]
Chemical Classification	Cardenolide glycoside [2] [3]
Primary Biological Activities	Anti-arrhythmia, cardiotonic agent [3]; researched in oncology for hindering cancer cell proliferation, triggering apoptosis, and impeding angiogenesis [1].

Property	Description
Mechanism of Action	Interacts with Na ⁺ /K ⁺ ATPase (not primary antioxidant pathways); research suggests suppression of NF-κB activation and curtailment of pro-inflammatory cytokines [1].

Clarification on Cymarin and Polyphenols

It is crucial to distinguish between different classes of plant-derived compounds:

- **Cymarin is a Cardenolide:** This class of compounds is known for their potent effects on heart muscle contraction by inhibiting the Na⁺/K⁺ ATPase pump [2] [3]. Their core structure is based on a steroid framework [2].
- **Polyphenols are a Different Class:** Polyphenols are characterized by multiple phenolic rings and hydroxyl groups. They are renowned for their antioxidant activities, which include free radical scavenging and metal ion chelation [4] [5]. Common examples include flavonoids (e.g., in silymarin [6]) and phenolic acids.

While some research indicates **cymarin** may have secondary effects on inflammatory pathways (e.g., suppressing NF-κB [1]), this is distinct from the direct radical-scavenging mechanisms that define classic antioxidant polyphenols.

Established Polyphenol Antioxidants and Protocols

For your research on antioxidants, the following well-documented compounds and models may be more relevant. The table outlines key experimental methodologies used to evaluate antioxidant activity.

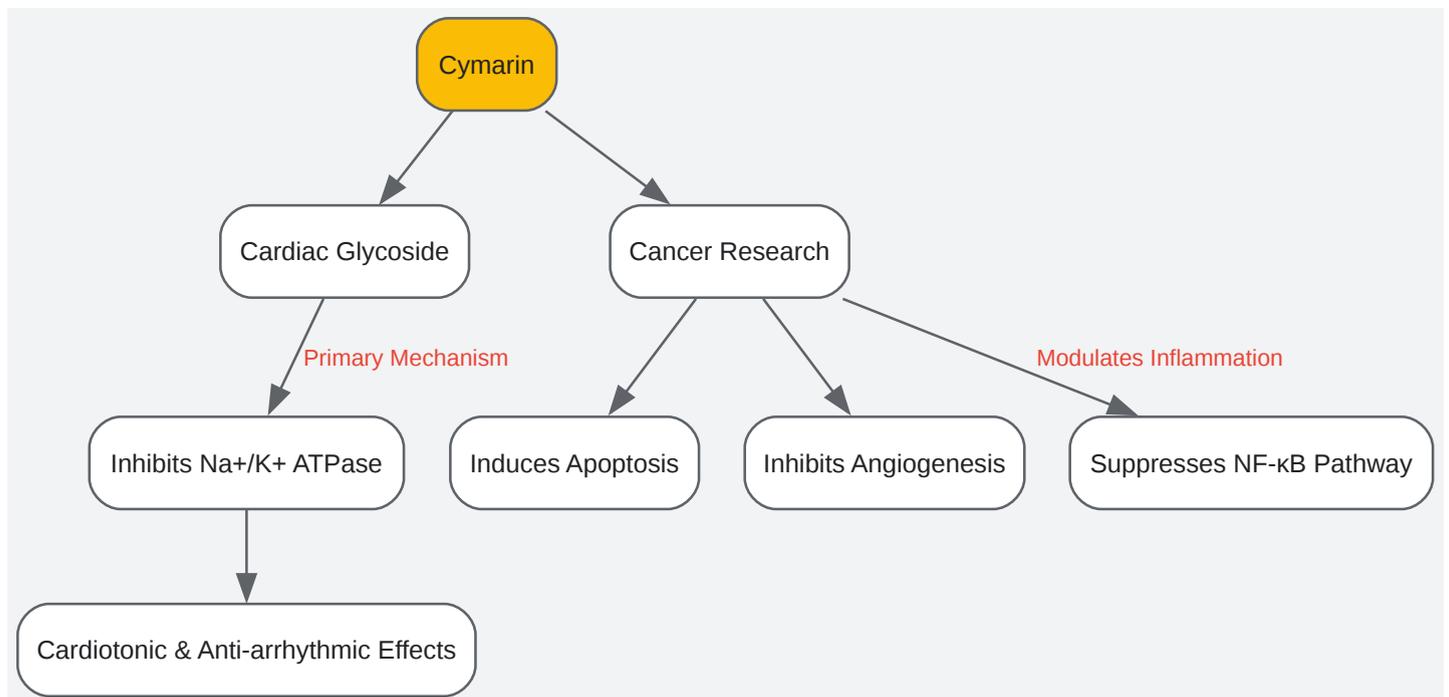
Assay	Mechanism	Key Experimental Parameters
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| **DPPH Scavenging** [6] [7] | Hydrogen Atom Transfer (HAT) / Single Electron Transfer (SET). Measured by reduction of purple DPPH• radical to yellow non-radical. | • **Sample Prep:** Serial dilutions (e.g., 1, 0.5, 0.25, 0.125 μg/mL) in methanol [6]. • **Procedure:** Mix sample with 0.004 μg DPPH in 200 μL total volume; incubate 25°C for 30 min [6]. • **Measurement:** Absorbance at 520 nm [6]. • **Analysis:** Calculate % Inhibition

= $100 \times (A_{\text{blank}} - A_{\text{sample}}) / A_{\text{blank}}$; determine EC50 [6]. | | **Oxygen Radical Antioxidant Capacity (ORAC)** [6] | HAT. Peroxyl radicals from AAPH quench fluorescein fluorescence; antioxidants delay fluorescence decay. | • **Procedure:** Fluorescein probe + AAPH radical generator + antioxidant sample [6]. • **Measurement:** Fluorescence decay over time [6]. • **Analysis:** Area under curve (AUC) compared to Trolox standard [6]. | | **Hydroxyl Radical Antioxidant Capacity (HORAC)** [6] | HAT. Hydroxyl radicals from H₂O₂/Fenton reaction quench fluorescein. | • **Procedure:** Similar to ORAC, but uses H₂O₂ and Fenton reagent as radical source [6]. • **Analysis:** Quantified against gallic acid standard [6]. | | **Ferric Ion Reducing Power** [7] | SET. Reduction of Fe³⁺ to Fe²⁺ by antioxidants. | • **Procedure:** Sample reacts with potassium ferricyanide; then add trichloroacetic acid and FeCl₃ [7]. • **Measurement:** Absorbance of Perl's Prussian blue complex at 700 nm [7]. |

Cymarin's Primary Research Context

The following diagram illustrates the documented research contexts and mechanisms of action for **cymarin**, based on available scientific literature.



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*Documented research areas and primary mechanisms of action for **cymarin** [1] [3].*

Guidance for Further Research

To advance your work, I suggest the following paths:

- **Refine Your Search:** Focus on the well-documented **cardenolide** properties of **cymarin** and its applications in cardiology and oncology [1].
- **Explore True Polyphenols:** Consider deeply studied polyphenolic complexes with strong antioxidant data, such as **silymarin** (from milk thistle) [6] [7] [8] or various **coumarin derivatives** [9] [10], which have detailed protocols for antioxidant evaluation.

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